

Application Notes and Protocols for TFLLR-NH2 in Vascular Permeability Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TFLLR-NH2

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Introduction

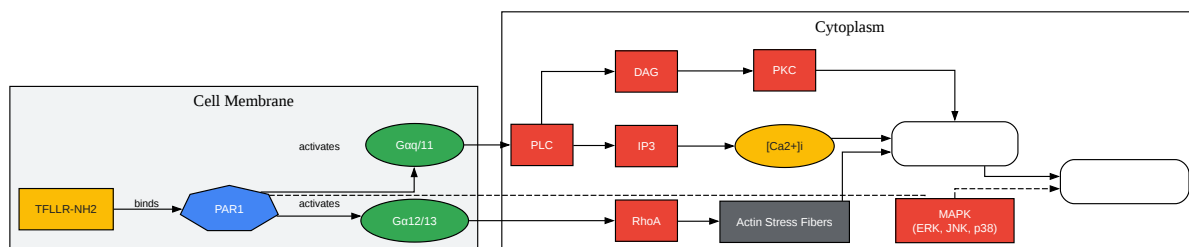
TFLLR-NH2 is a synthetic peptide that acts as a selective and potent agonist for the Protease-Activated Receptor 1 (PAR1), a G-protein coupled receptor expressed on endothelial cells.[1] Activation of PAR1 by **TFLLR-NH2** mimics the action of thrombin, a key physiological activator, initiating a cascade of intracellular signaling events that modulate vascular permeability.[1][2] The specificity of **TFLLR-NH2** for PAR1 makes it an invaluable tool for dissecting the molecular mechanisms of PAR1 signaling in vascular biology, circumventing the pleiotropic effects of thrombin which can activate other PAR family members.[3] These application notes provide detailed protocols for utilizing **TFLLR-NH2** in both in vitro and in vivo vascular permeability assays, along with a summary of its signaling pathways and quantitative data from relevant studies.

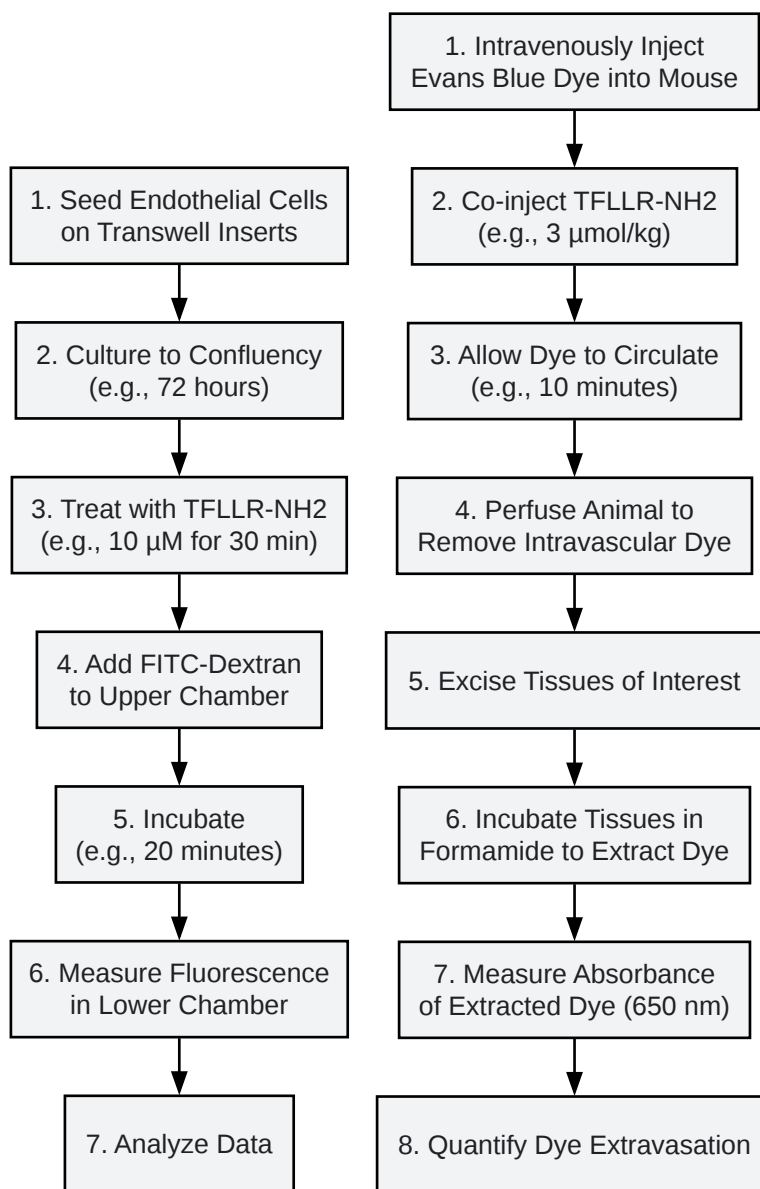
Signaling Pathways of TFLLR-NH2 in Endothelial Cells

Activation of PAR1 by **TLLR-NH2** in endothelial cells triggers signaling through multiple G-protein pathways, primarily Gαq/11 and Gα12/13, leading to increased vascular permeability.[\[1\]](#)
[\[2\]](#)

- **Gαq/11 Pathway:** This pathway activates phospholipase C (PLC), which in turn generates inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium (Ca²⁺), while DAG activates Protein Kinase C (PKC).[\[2\]](#) Increased intracellular Ca²⁺ and PKC activation contribute to the destabilization of adherens junctions between endothelial cells.[\[2\]](#)[\[4\]](#)
- **Gα12/13 Pathway:** This pathway activates RhoA, a small GTPase that promotes the formation of actin stress fibers and increases actomyosin contractility.[\[2\]](#) This process exerts physical tension on cell-cell junctions, leading to their disassembly and the formation of intercellular gaps.
- **MAPK Pathways:** PAR1 activation can also stimulate Mitogen-Activated Protein Kinase (MAPK) pathways, including ERK, JNK, and p38.[\[1\]](#) These pathways can influence gene expression, contributing to the pro-inflammatory effects of PAR1 activation.[\[1\]](#)

The culmination of these signaling events is the disruption of the endothelial barrier, leading to increased vascular permeability.





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References

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- [3. benchchem.com \[benchchem.com\]](#)
- [4. Thrombin-induced increase in endothelial permeability is associated with changes in cell-to-cell junction organization - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for TFLLR-NH2 in Vascular Permeability Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15569648/docs#application-notes-and-protocols-for-tfllr-nh2-in-vascular-permeability-assays\]](https://www.benchchem.com/product/b15569648/docs#application-notes-and-protocols-for-tfllr-nh2-in-vascular-permeability-assays)

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